

Reactive Black 39 chemical properties and structure

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552045*

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Reactive Black 39: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and experimental considerations for the bifunctional reactive dye, **Reactive Black 39**. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Core Chemical Properties

Reactive Black 39 is a double azo dye known for its high water solubility and its ability to form covalent bonds with substrates.^[1] It is primarily used in the textile industry for dyeing cellulosic fibers.^[1]

Quantitative Data Summary

Property	Value	Reference(s)
C.I. Name	Reactive Black 39	[2]
CAS Number	68259-02-9	[3]
Molecular Formula	C25H14ClN10Na5O16S5	[2]
Molecular Weight	1021.16 g/mol	[2]
Appearance	Black Powder	[4]
Solubility in Water	> 300 g/L	[4]
UV-Vis λ_{max}	Not explicitly found for Reactive Black 39. Similar black azo dyes show a maximum absorption (λ_{max}) in the visible range around 597 nm.[5][6][7]	
IUPAC Name	Pentasodium 4-amino-6-[[5-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-sulfonatophenyl]azo]-3-[(2,5-disulfonatophenyl)azo]-5-hydroxynaphthalene-2,7-disulfonate	[8]
Canonical SMILES	<chem>C1=CC(=C(C=C1NC2=NC(=NC(=N2)N)Cl)N=NC3=C(C4=C(C(=C(C=C4C=C3S(=O)(=O)[O-])S(=O)(=O)[O-])N=NC5=C(C=CC(=C5)S(=O)(=O)[O-])S(=O)(=O)[O-])N)O)S(=O)(=O)[O-].[Na+].[Na+].[Na+].[Na+]</chem>	[3]

Chemical Structure

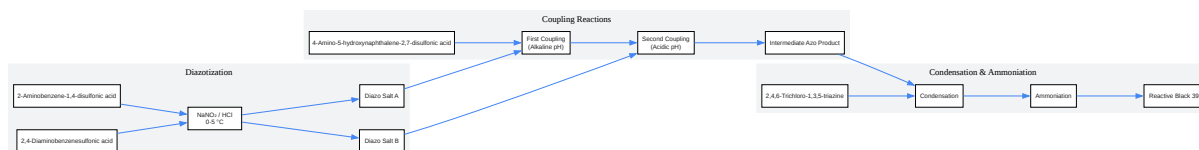
Reactive Black 39 is a complex molecule characterized by two azo groups, a naphthalene core, and a reactive monochlorotriazine group. This reactive group allows it to form strong covalent bonds with hydroxyl groups on cellulose fibers.

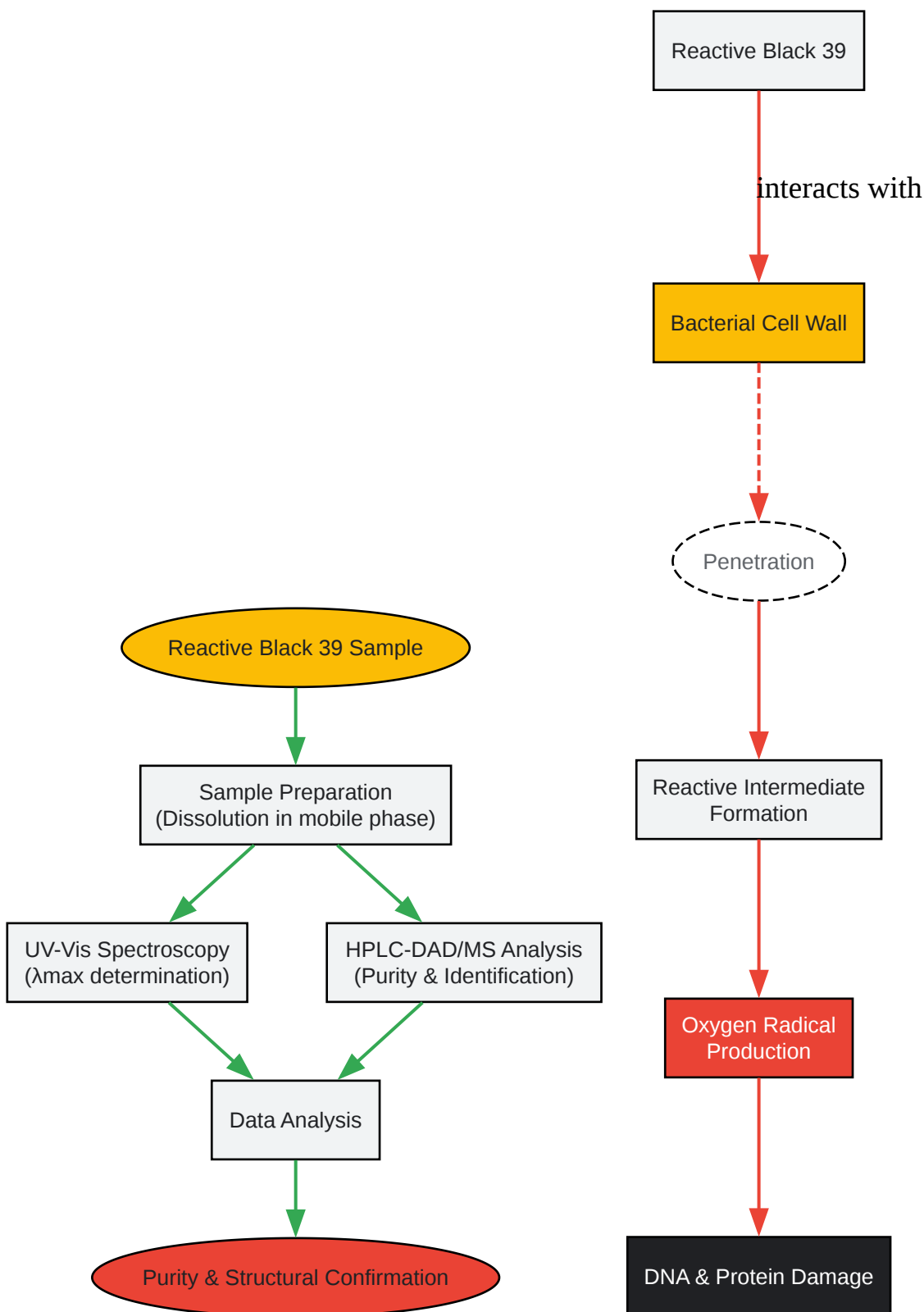
Caption: Chemical structure of **Reactive Black 39**.

Experimental Protocols

While a specific, detailed synthesis protocol for **Reactive Black 39** is not publicly available, a representative procedure can be derived from general methods for creating similar bifunctional reactive azo dyes.^{[9][10][11]}

Representative Synthesis Workflow





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